Technical Guide: Bioisosteric Applications of (3S)-Oxolane-3-Sulfonamide[1]

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Compound of Interest

Compound Name:	*(3S)-oxolane-3-sulfonamide*
Cat. No.:	*B13347178*

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Executive Summary: The sp³-Rich Shift

In modern drug discovery, the transition from "flat" aromatic scaffolds to three-dimensional, sp³-rich architectures is a critical strategy for improving clinical success rates.[1] **(3S)-oxolane-3-sulfonamide** represents a high-value bioisostere used to replace phenyl sulfonamides and cyclopentyl sulfonamides.[1]

Its value lies in Multiparameter Optimization (MPO):

- Solubility: The ether oxygen acts as a hydrogen bond acceptor, significantly lowering LogP compared to carbocyclic analogs.[1]
- Metabolic Stability: The oxolane ring blocks metabolic "soft spots" often found on alkyl chains or electron-rich aromatics.
- Vector Control: The chiral (3S) center provides a fixed vector for the sulfonamide moiety, enabling precise engagement with protein pockets (e.g., voltage-gated ion channels, carbonic anhydrases).[1]

Physicochemical Profile & Bioisosteric Rationale[1]

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The decision to incorporate a **(3S)-oxolane-3-sulfonamide** moiety is typically driven by the need to reduce lipophilicity (LogD) without sacrificing ligand efficiency.[1]

Comparative Physicochemical Metrics

Data simulated based on standard fragment contributions.

Property	Phenyl Sulfonamide	Cyclopentyl Sulfonamide	(3S)-Oxolane-3-Sulfonamide	Impact
Hybridization	sp^2 (Flat)	sp^3 (3D)	sp^3 (3D)	Increased escape from "flatland"
cLogP	~1.5	~0.8	~ -0.3	Improved water solubility
TPSA ($Å^2$)	~45	~45	~55	Increased polarity via ether oxygen
H-Bond Acceptors	2 (Sulfonyl)	2 (Sulfonyl)	3 (Sulfonyl + Ether)	Additional solvation / binding interaction
Metabolic Risk	High (Aromatic oxidation)	Medium (Aliphatic hydroxylation)	Low (Ether reduces C-H oxidation potential)	Enhanced half-life ( )

The "Ether Effect" in Bioisosterism

Replacing a methylene ($-CH_2-$) unit in a cyclopentyl ring with an ether oxygen (-O-) to form the oxolane ring creates a dipole steering effect. In the (3S) configuration, the lone pairs on the oxygen can engage in specific water-bridged interactions within the binding pocket that carbocycles cannot, often boosting potency while simultaneously lowering lipophilic ligand efficiency (LLE) requirements.[1]

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Synthetic Methodology: Enantiospecific Construction[1]

Synthesizing the (3S)-isomer requires careful control of stereochemistry. The most robust route utilizes (R)-3-hydroxytetrahydrofuran as the starting material, leveraging an S_N2 displacement to invert the stereocenter to the desired (3S) configuration.[1]

Protocol: (R)-Alcohol to (3S)-Sulfonamide Conversion

Prerequisites:

- Starting Material: (R)-tetrahydrofuran-3-ol (Commercial or derived from D-Malic Acid).[1]
- Safety: Sulfonyl chlorides are corrosive; thiolacetic acid is a stench agent. Work in a fume hood.

Step-by-Step Workflow:

- Activation (Mesylation):
  - Dissolve (R)-tetrahydrofuran-3-ol (1.0 eq) in DCM at 0°C.
  - Add Methanesulfonyl chloride (MsCl, 1.2 eq) and Triethylamine (1.5 eq).[1]
  - Stir 2h. Aqueous workup yields (R)-tetrahydrofuran-3-yl methanesulfonate.[1]
  - Note: Configuration is retained at this step.
- Nucleophilic Displacement (Inversion):
  - Dissolve the mesylate in DMF.
  - Add Potassium Thioacetate (KSAc, 1.5 eq) and heat to 60°C for 4h.
  - Mechanism:[2] S_N2 attack by thioacetate inverts the (R) center to (S).
  - Product: (S)-S-(tetrahydrofuran-3-yl) ethanethioate.[1]

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- Oxidative Chlorination:
  - Dissolve the thioacetate in DCM/Water (4:1).
  - Cool to 0°C. Bubble Chlorine gas (
) or add N-Chlorosuccinimide (NCS) / HCl.[1]
  - Mechanism:[2] Oxidative cleavage of the acetate and oxidation of sulfur to S(VI).
  - Product:(3S)-tetrahydrofuran-3-sulfonyl chloride.[1]
- Amidation (Sulfonamide Formation):
  - Treat the sulfonyl chloride immediately with Ammonia (
    in MeOH or THF) or the desired amine (
).[1]
  - Final Product:**(3S)-oxolane-3-sulfonamide**.

Visualization: Synthetic Logic & Bioisosteric Decision Tree

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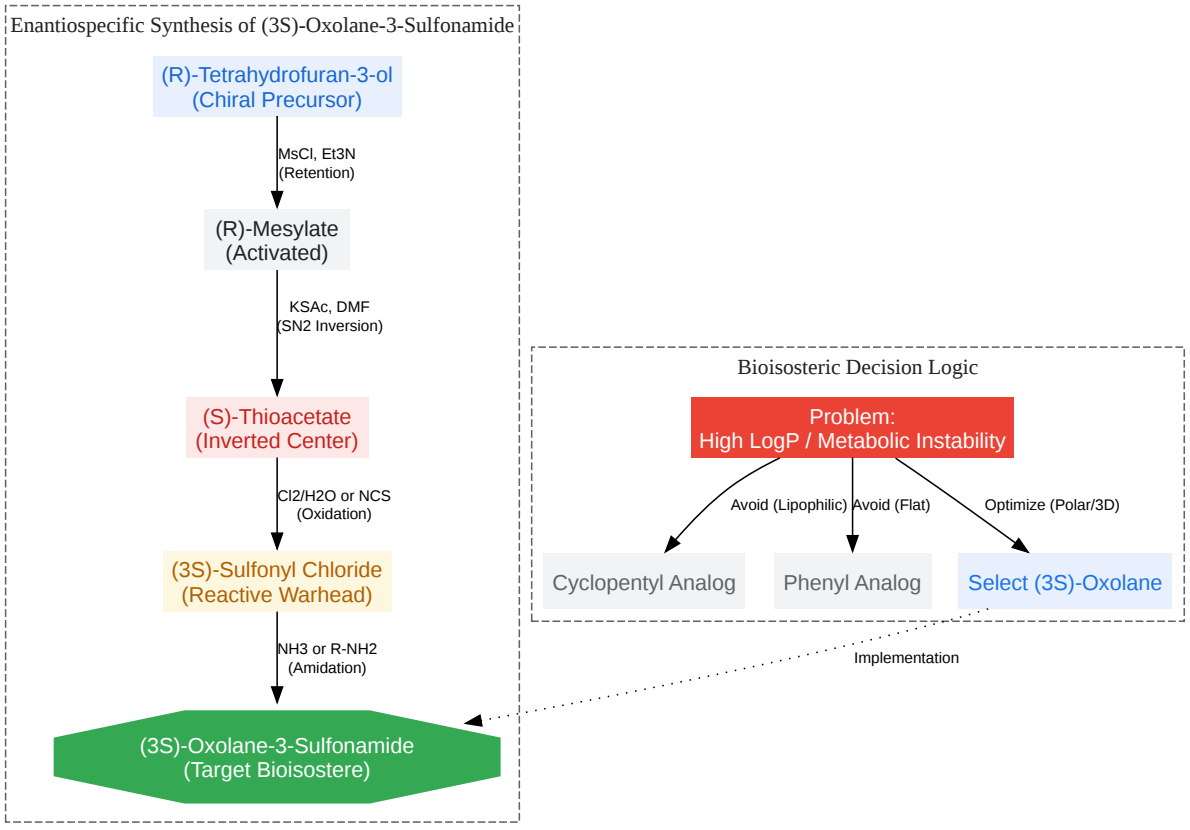

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Caption: Figure 1. Top: Step-by-step stereochemical inversion route from (R)-alcohol to (3S)-sulfonamide. Bottom: Decision logic for selecting the oxolane scaffold.

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Applications in Drug Discovery[3][4][5]

A. Nav1.7 Inhibitors (Pain Management)

Voltage-gated sodium channel 1.7 (Nav1.[3]7) is a validated target for nociception.[3][4] Early inhibitors were dominated by aryl sulfonamides (e.g., PF-05089771).[1] However, these often suffered from poor metabolic stability and high protein binding due to lipophilicity.[1]

- Application: The **(3S)-oxolane-3-sulfonamide** moiety is utilized as a "head group" replacement for the aryl sulfonamide.[1]
- Mechanism: It binds to the Voltage Sensor Domain IV (VSD4).[5] The aliphatic ring disrupts the "grease ball" character of the molecule, improving the free fraction (

) in plasma while maintaining the critical sulfonamide-arginine interaction within the channel.[1]

B. AMPA Receptor Modulators (CNS Disorders)

Positive Allosteric Modulators (PAMs) of the AMPA receptor are developed for cognitive enhancement.[6]

- Challenge: Getting drugs across the Blood-Brain Barrier (BBB) requires a delicate balance of PSA (<90 Å²) and LogP (2–4).
- Solution: Replacing a cyclopentyl or isopropyl sulfonamide with **(3S)-oxolane-3-sulfonamide** lowers LogP significantly.[1] The ether oxygen, however, adds to the PSA.[1] This trade-off is often favorable because it reduces non-specific binding and P-gp efflux liability compared to purely hydrocarbon scaffolds.[1]

C. Carbonic Anhydrase (CA) Selectivity

While classical CA inhibitors (e.g., Acetazolamide) are aromatic, aliphatic sulfonamides are gaining traction for isoform selectivity.[1][5][7]

- Hypothesis: The (3S)-oxolane ring provides a specific steric bulk that fits the active site of tumor-associated CA IX better than the cytosolic CA II, potentially reducing systemic side effects.[1]

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